

# An In-depth Technical Guide to the Solubility of Brilliant Orange

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## Compound of Interest

Compound Name: *Brilliant Orange*

Cat. No.: *B13756036*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Brilliant Orange, also known as Acid Orange 17. A thorough understanding of a compound's solubility is fundamental for its application in research, diagnostics, and potential therapeutic development. This document collates available solubility data, presents detailed experimental protocols for its quantitative determination, and offers visual workflows to guide laboratory procedures.

## Core Data Presentation: Solubility of Brilliant Orange

Brilliant Orange is an azo dye characterized by the presence of a sulfonic acid group, which significantly influences its solubility profile. While precise quantitative solubility data is not readily available in published literature, its qualitative solubility in various common solvents has been described. The following table summarizes the existing data.

Solvent	CAS Number	Chemical Formula	Qualitative Solubility	Source(s)
Water	7732-18-5	H <sub>2</sub> O	Soluble	<a href="#">[1]</a> <a href="#">[2]</a>
Dimethyl Sulfoxide (DMSO)	67-68-5	C <sub>2</sub> H <sub>6</sub> OS	Slightly Soluble	<a href="#">[3]</a>
Methanol	67-56-1	CH <sub>3</sub> OH	Slightly Soluble	<a href="#">[3]</a>
Aqueous Acid	N/A	N/A	Slightly Soluble (with sonication)	<a href="#">[3]</a>
Ethanol	64-17-5	C <sub>2</sub> H <sub>5</sub> OH	Data not available	
Acetone	67-64-1	C <sub>3</sub> H <sub>6</sub> O	Data not available	

The sulfonic acid group in the Brilliant Orange molecule imparts its solubility in polar solvents like water.[\[4\]](#) Azo dyes containing sulfonate groups are typically water-soluble, whereas those lacking such groups tend to be more soluble in organic solvents.[\[5\]](#)[\[6\]](#)

## Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for Brilliant Orange, standardized experimental methods are required. The following protocols for the gravimetric and UV-Vis spectrophotometry methods are detailed below.

### Gravimetric Method

This method directly measures the mass of the dissolved solute in a saturated solution.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Objective: To determine the saturation solubility of Brilliant Orange in a specific solvent at a given temperature.

Materials:

- Brilliant Orange powder

- Solvent of choice (e.g., water, DMSO, ethanol)
- Analytical balance
- Conical flasks with stoppers
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters, vacuum filtration)
- Pre-weighed evaporation dish or watch glass
- Drying oven

#### Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of Brilliant Orange powder to a known volume of the solvent in a conical flask.
  - Seal the flask to prevent solvent evaporation.
  - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.<sup>[7]</sup>
- Separation of Undissolved Solute:
  - Allow the solution to stand at the controlled temperature to let the excess solid settle.
  - Carefully filter the supernatant to remove all undissolved particles. A syringe filter with a pore size of 0.45  $\mu\text{m}$  or less is suitable.
- Mass Determination:

- Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed evaporation dish.<sup>[8]</sup>
- Evaporate the solvent in a drying oven at a temperature that will not degrade the Brilliant Orange.
- Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it.
- Repeat the drying and weighing process until a constant mass is achieved.<sup>[8]</sup>
- Calculation:
  - Subtract the initial mass of the empty dish from the final mass to determine the mass of the dissolved Brilliant Orange.
  - Calculate the solubility in g/L or mg/mL by dividing the mass of the dissolved solid by the volume of the filtrate used.

## UV-Vis Spectrophotometry Method

This method utilizes the light-absorbing properties of Brilliant Orange to determine its concentration in a saturated solution based on the Beer-Lambert law.<sup>[10][11][12]</sup>

Objective: To determine the saturation solubility of Brilliant Orange in a specific solvent at a given temperature using its absorbance characteristics.

Materials:

- Brilliant Orange powder
- Solvent of choice
- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes
- Analytical balance

- Thermostatically controlled shaker or water bath
- Filtration apparatus

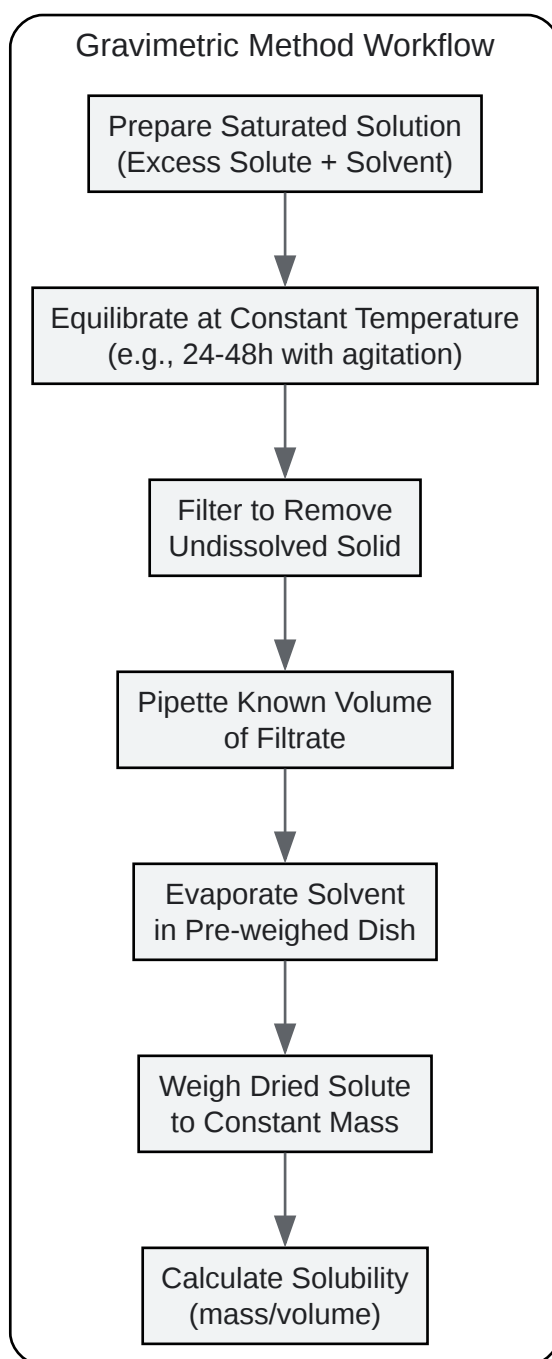
Procedure:

- Determination of Maximum Absorbance ( $\lambda_{\text{max}}$ ):
  - Prepare a dilute, non-saturated solution of Brilliant Orange in the chosen solvent.
  - Scan the absorbance of the solution across a relevant wavelength range (e.g., 350-700 nm) to identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).[\[10\]](#)[\[13\]](#)
- Preparation of a Calibration Curve:
  - Prepare a series of standard solutions of Brilliant Orange with known concentrations by serial dilution of a stock solution.[\[11\]](#)
  - Measure the absorbance of each standard solution at the predetermined  $\lambda_{\text{max}}$ .
  - Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve. The  $R^2$  value should be close to 1 ( $\geq 0.995$ ) for a valid calibration.[\[10\]](#)
- Preparation and Analysis of the Saturated Solution:
  - Prepare a saturated solution of Brilliant Orange as described in the gravimetric method (steps 1.1-1.3).
  - Filter the saturated solution to remove undissolved solids.
  - Dilute a known volume of the clear filtrate with the solvent to an extent that its absorbance falls within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .
- Calculation:

- Use the equation of the line from the calibration curve ( $y = mx + c$ , where  $y$  is absorbance and  $x$  is concentration) to determine the concentration of the diluted solution.
- Multiply this concentration by the dilution factor to obtain the concentration of the original saturated solution. This value represents the solubility of Brilliant Orange.

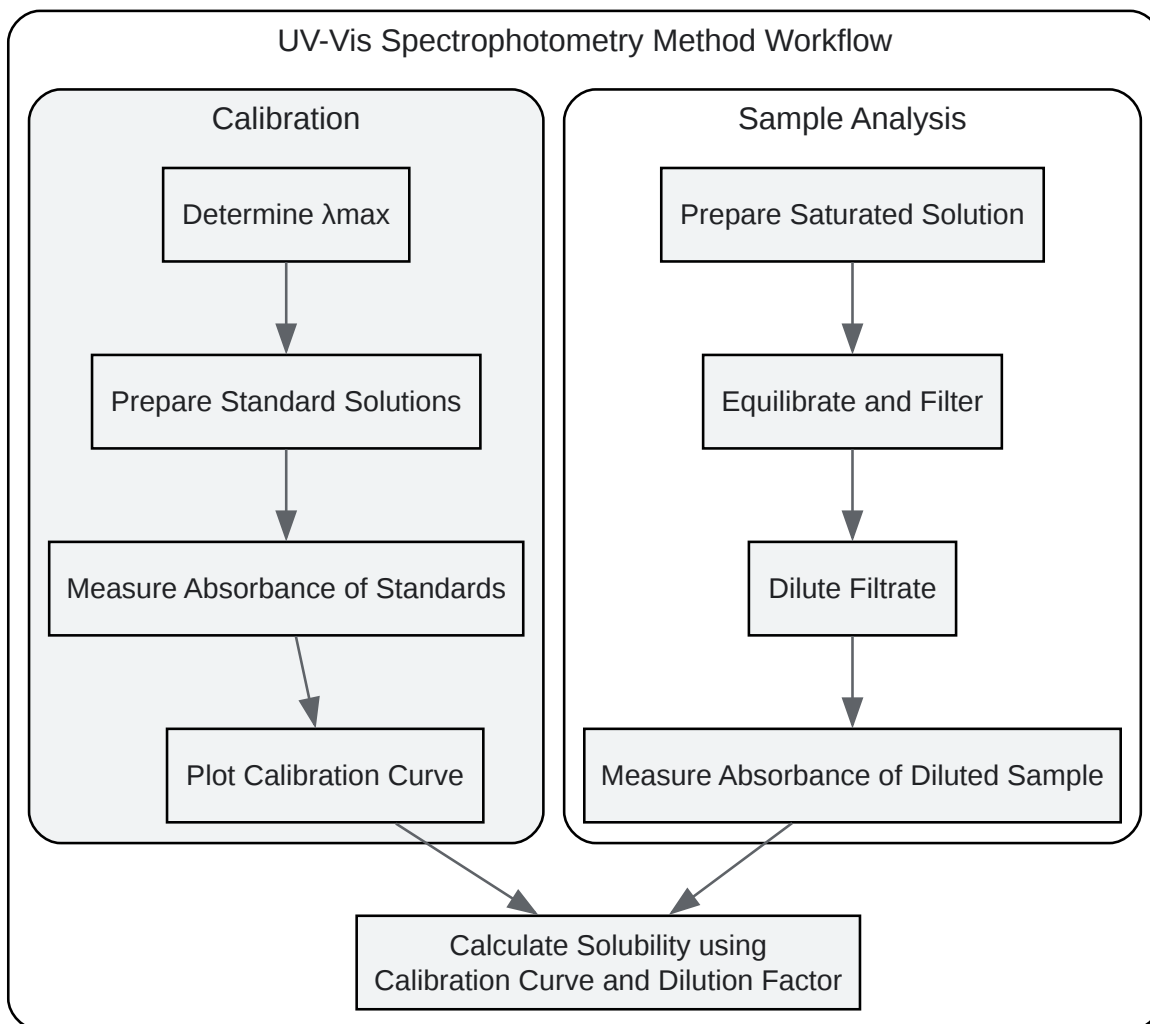
## Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of solubility.



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Caption: Workflow for Gravimetric Solubility Determination.



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Caption: Workflow for UV-Vis Spectrophotometry Solubility Determination.

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